

An In-Depth Technical Guide to the Spectroscopic Data of Cyclooctanecarboxylic Acid

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Compound of Interest

Compound Name: Cyclooctanecarboxylic acid

CAS No.: 4103-15-5

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive analysis of the spectroscopic data for **cyclooctanecarboxylic acid**, a key intermediate in organic synthesis and a valuable building block in medicinal chemistry. Understanding its unique spectral signature is paramount for reaction monitoring, quality control, and the rational design of novel molecular entities. This document moves beyond a simple recitation of data, offering insights into the structural nuances revealed by Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS).

Introduction: The Structural Significance of Cyclooctanecarboxylic Acid

Cyclooctanecarboxylic acid ($C_9H_{16}O_2$) presents a fascinating case study in conformational analysis due to the inherent flexibility of the eight-membered ring. This flexibility gives rise to a complex energetic landscape of various conformers, which in turn influences its spectroscopic properties. A thorough characterization is therefore essential for any researcher utilizing this compound. This guide will dissect the key features of its 1H NMR, ^{13}C NMR, IR, and Mass spectra to provide a holistic understanding of its molecular architecture.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Window into the Cyclooctane Ring

NMR spectroscopy is arguably the most powerful tool for elucidating the detailed structure of organic molecules in solution. For **cyclooctanecarboxylic acid**, it provides critical information about the proton and carbon environments within its dynamic ring system.

1H NMR Spectroscopy

The proton NMR spectrum of **cyclooctanecarboxylic acid** is characterized by a series of broad, overlapping multiplets for the fourteen methylene protons of the cyclooctane ring, typically observed in the upfield region. The acidic proton of the carboxylic acid group gives rise to a distinct, broad singlet at a significantly downfield chemical shift, which is sensitive to concentration and solvent. The methine proton alpha to the carbonyl group is also a key diagnostic signal.

Key 1H NMR Spectral Features:

Proton	Typical Chemical Shift (δ , ppm)	Multiplicity	Notes
-COOH	10.0 - 12.0	Broad Singlet	Chemical shift is concentration and solvent dependent.
-CH(COOH)-	2.2 - 2.5	Multiplet	The methine proton adjacent to the carboxyl group.
-CH ₂ - (ring)	1.3 - 1.8	Multiplet	A complex and broad signal due to multiple, overlapping resonances of the fourteen ring protons.

Experimental Protocol: Acquiring a ¹H NMR Spectrum

A standardized protocol for the acquisition of a high-quality ¹H NMR spectrum is crucial for reproducibility and accurate interpretation.

- **Sample Preparation:** Dissolve approximately 5-10 mg of **cyclooctanecarboxylic acid** in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a standard 5 mm NMR tube. The choice of solvent can influence the chemical shift of the acidic proton.
- **Instrumentation:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion.
- **Acquisition Parameters:**
 - **Pulse Program:** A standard single-pulse experiment (e.g., 'zg30' on Bruker instruments).
 - **Spectral Width:** Typically 0-16 ppm.
 - **Number of Scans:** 16-64 scans are usually sufficient for a good signal-to-noise ratio.
 - **Relaxation Delay (d1):** 1-2 seconds.

- Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID). Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides a direct count of the number of non-equivalent carbon atoms in the molecule and offers valuable information about their chemical environment.

Key ¹³C NMR Spectral Features:

Carbon	Typical Chemical Shift (δ, ppm)	Notes
-COOH	180 - 185	The carbonyl carbon of the carboxylic acid, typically observed at the downfield end of the spectrum.
-CH(COOH)-	45 - 50	The methine carbon attached to the carboxyl group.
-CH ₂ - (ring)	25 - 35	Multiple signals for the seven methylene carbons of the cyclooctane ring, often overlapping.

Experimental Protocol: Acquiring a ¹³C NMR Spectrum

- Sample Preparation: A more concentrated sample (20-50 mg in 0.6-0.7 mL of deuterated solvent) is generally required for ¹³C NMR compared to ¹H NMR.
- Instrumentation: A high-field NMR spectrometer equipped with a broadband probe.
- Acquisition Parameters:
 - Pulse Program: A standard proton-decoupled ¹³C experiment (e.g., 'zgpg30' on Bruker instruments).

- Spectral Width: Typically 0-220 ppm.
- Number of Scans: A larger number of scans (e.g., 1024 or more) is often necessary to achieve a good signal-to-noise ratio due to the low natural abundance of ^{13}C .
- Relaxation Delay (d1): 2-5 seconds is recommended for quantitative analysis, though shorter delays can be used for qualitative spectra.
- Processing: Similar to ^1H NMR, the FID is processed via Fourier transformation, phasing, and baseline correction. The spectrum is referenced to the solvent peak.

Infrared (IR) Spectroscopy: Probing the Functional Groups

IR spectroscopy is an indispensable technique for the identification of key functional groups within a molecule. For **cyclooctanecarboxylic acid**, the IR spectrum is dominated by the characteristic absorptions of the carboxylic acid moiety.

Key IR Absorption Bands:

Functional Group	Vibrational Mode	Typical Wavenumber (cm^{-1})	Intensity	Appearance
O-H	Stretching	2500 - 3300	Strong	Very Broad
C-H (sp^3)	Stretching	2850 - 3000	Medium-Strong	Sharp
C=O	Stretching	1700 - 1725	Strong	Sharp
C-O	Stretching	1210 - 1320	Medium	
O-H	Bending	920 - 950	Medium	Broad

The most prominent feature is the extremely broad O-H stretching vibration of the carboxylic acid, which often overlaps with the C-H stretching vibrations. This broadness is a result of strong hydrogen bonding between carboxylic acid molecules, which exist predominantly as

dimers in the condensed phase. The strong, sharp absorption band for the C=O stretch is another definitive feature.

Experimental Protocol: Acquiring an IR Spectrum

- **Sample Preparation (Neat Liquid):** If **cyclooctanecarboxylic acid** is a liquid at room temperature, a drop of the neat sample can be placed between two salt plates (e.g., NaCl or KBr) to form a thin film.
- **Sample Preparation (KBr Pellet):** If the sample is a solid, grind a small amount (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle. Press the mixture into a transparent pellet using a hydraulic press.
- **Instrumentation:** A Fourier Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** Record the spectrum, typically over the range of 4000 to 400 cm^{-1} . A background spectrum of the empty sample compartment (or a pure KBr pellet) should be recorded and subtracted from the sample spectrum.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides crucial information about the molecular weight and the fragmentation pattern of a molecule upon ionization, which can be used to confirm its structure. For **cyclooctanecarboxylic acid**, electron ionization (EI) is a common technique.

Key Mass Spectral Features (Electron Ionization):

m/z Value	Proposed Fragment	Notes
156	$[\text{M}]^+$	Molecular ion peak.
111	$[\text{M} - \text{COOH}]^+$	Loss of the carboxylic acid group.
55	$[\text{C}_4\text{H}_7]^+$	A common fragment in cyclic systems.

The molecular ion peak at m/z 156 confirms the molecular formula of $C_9H_{16}O_2$. A significant fragment is often observed corresponding to the loss of the entire carboxylic acid group, resulting in a peak at m/z 111. Further fragmentation of the cyclooctyl cation can lead to a variety of smaller fragments.

Experimental Protocol: Acquiring a Mass Spectrum

- **Sample Introduction:** The sample can be introduced into the mass spectrometer via a direct insertion probe or, if volatile enough, through a gas chromatograph (GC-MS).
- **Ionization:** Electron Ionization (EI) at a standard energy of 70 eV is typically used.
- **Mass Analyzer:** A quadrupole or time-of-flight (TOF) analyzer is commonly employed to separate the ions based on their mass-to-charge ratio.
- **Data Acquisition:** The mass spectrum is recorded, plotting the relative abundance of ions against their m/z values.

Integrated Spectroscopic Analysis: The Complete Picture

The true power of spectroscopic analysis lies in the integration of data from multiple techniques. The information from 1H NMR, ^{13}C NMR, IR, and MS, when considered together, provides an unambiguous confirmation of the structure of **cyclooctanecarboxylic acid**.

Caption: Integrated workflow for the structural elucidation of **cyclooctanecarboxylic acid**.

Conclusion: A Foundational Dataset for Advanced Applications

This in-depth guide has provided a comprehensive overview of the key spectroscopic features of **cyclooctanecarboxylic acid**. By understanding the nuances of its NMR, IR, and Mass spectra, researchers and drug development professionals can confidently identify and characterize this important molecule. The provided protocols serve as a foundation for obtaining high-quality, reproducible data, ensuring the integrity of experimental results and accelerating the pace of scientific discovery.

References

Due to the specific and foundational nature of the spectroscopic data presented, this guide relies on established principles of organic spectroscopy which are covered in numerous authoritative textbooks and spectral databases. For further reading and access to a wealth of spectral data, the following resources are recommended:

- Title: Spectrometric Identification of Organic Compounds Source: Silverstein, R. M., Webster, F. X., Kiemle, D. J., & Bryce, D. L. (2014). Spectrometric identification of organic compounds. John Wiley & Sons. URL:[[Link](#)]
- Title: Introduction to Spectroscopy Source: Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R. (2014). Introduction to spectroscopy. Cengage learning. URL:[[Link](#)]
- Title: Spectral Database for Organic Compounds (SDBS) Source: National Institute of Advanced Industrial Science and Technology (AIST), Japan. URL:[[Link](#)]
- Title: PubChem Source: National Center for Biotechnology Information, National Library of Medicine. URL:[[Link](#)]
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